

Essential Safety and Operational Guidance for Handling (Rac)-SNC80

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Compound of Interest

Compound Name: (Rac)-SNC80

Cat. No.: B15616815

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of pharmacologically active compounds like **(Rac)-SNC80** is paramount. This document provides a comprehensive overview of the necessary personal protective equipment (PPE), handling procedures, and disposal plans to minimize risk and ensure a safe laboratory environment.

(Rac)-SNC80 is a potent and selective non-peptide δ -opioid receptor agonist. While a Safety Data Sheet (SDS) for the closely related compound SNC 80 indicates it is not classified as hazardous under the Globally Harmonized System (GHS), standard laboratory precautions for handling biologically active substances should be strictly followed to prevent accidental exposure.

Personal Protective Equipment (PPE)

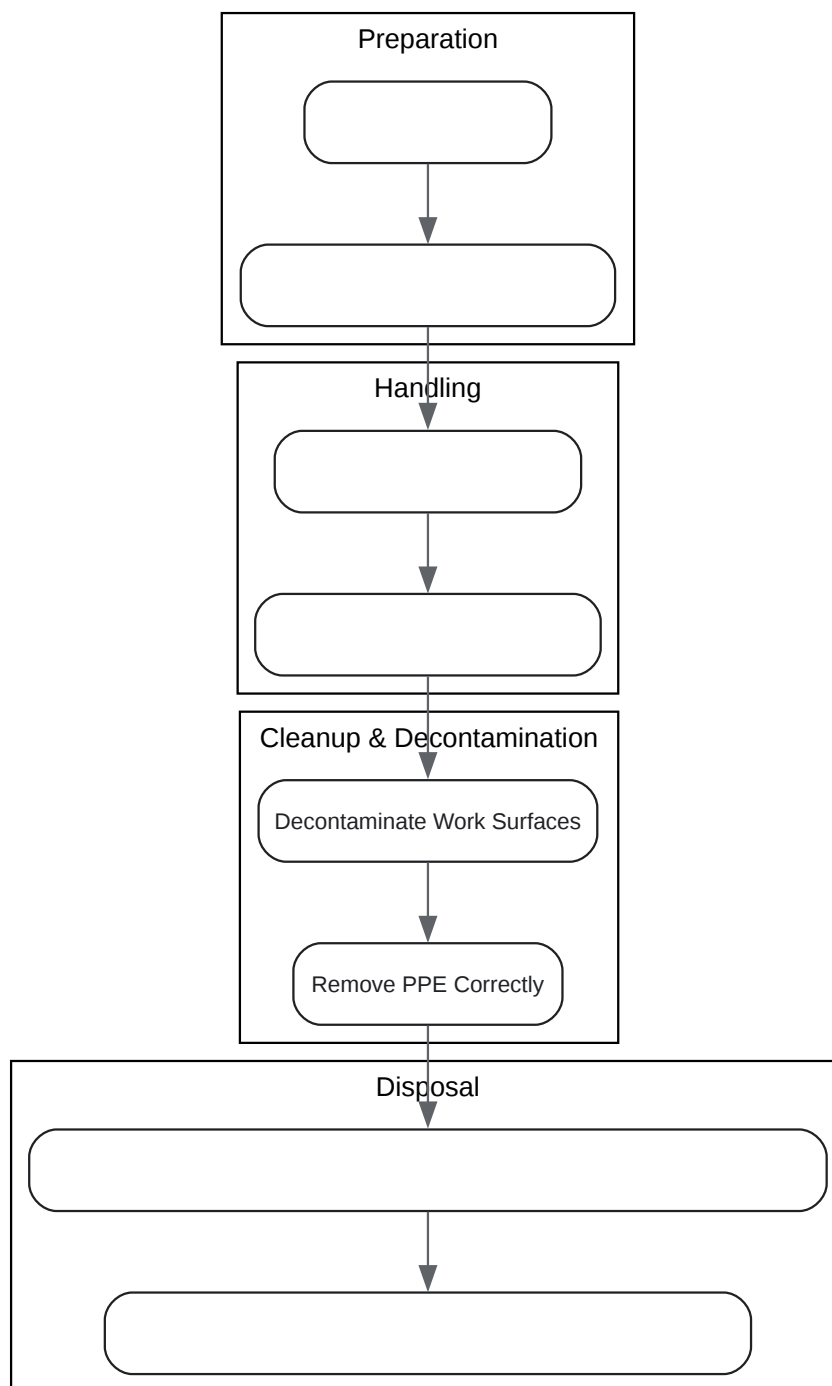
The following table summarizes the recommended personal protective equipment for handling **(Rac)-SNC80** in a laboratory setting.

PPE Category	Recommended Equipment	Purpose
Eye Protection	Safety glasses with side shields or chemical safety goggles	Protects eyes from splashes or airborne particles of the compound.
Hand Protection	Nitrile gloves	Provides a barrier against skin contact. Gloves should be inspected before use and changed regularly.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area. A dust mask or respirator may be necessary if handling large quantities or if there is a risk of aerosolization.	Prevents inhalation of the compound, particularly if it is in a powdered form.

Handling and Disposal Procedures

Proper handling and disposal are critical to maintaining a safe laboratory. The following workflow outlines the key steps for the operational handling and disposal of **(Rac)-SNC80**.

Operational Workflow for (Rac)-SNC80

[Click to download full resolution via product page](#)Operational Workflow for **(Rac)-SNC80**

Step-by-Step Handling Protocol:

- **Preparation:** Before handling **(Rac)-SNC80**, ensure you are in a well-ventilated area, such as a chemical fume hood. Don all recommended personal protective equipment, including a lab coat, nitrile gloves, and safety glasses.
- **Weighing:** When weighing the compound, which is typically a solid, use a microbalance within a fume hood to minimize the risk of inhalation. Use appropriate weighing paper or containers to avoid contamination of the balance.
- **Dissolving:** Prepare stock solutions by dissolving the compound in a suitable solvent as indicated by the product datasheet.
- **Cleanup:** After handling, decontaminate all work surfaces with an appropriate cleaning agent.
- **PPE Removal:** Remove gloves and lab coat before leaving the work area to prevent the spread of any potential contamination.

Disposal Plan:

All waste contaminated with **(Rac)-SNC80**, including used gloves, weighing papers, and pipette tips, should be disposed of in a designated hazardous chemical waste container. Follow all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of **(Rac)-SNC80** down the drain. Empty containers should be rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before the container is discarded.

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